

In-Depth Technical Guide to N-Valerylglycine-¹³C₂,¹⁵N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Valerylglycine-¹³C₂,¹⁵N

Cat. No.: B15608425

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physical properties, analytical methodologies, and biological significance of **N-Valerylglycine-¹³C₂,¹⁵N**. It is intended for researchers, scientists, and professionals involved in drug development and metabolic research.

Core Physical Properties

N-Valerylglycine-¹³C₂,¹⁵N is a stable isotope-labeled form of N-Valerylglycine, an N-acyl amino acid. The incorporation of two Carbon-13 and one Nitrogen-15 isotopes makes it a valuable tool for metabolic studies, allowing it to be traced and distinguished from its endogenous, unlabeled counterpart.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	$C_5^{13}C_2H_{13}^{15}NO_3$	LGC Standards[1]
Molecular Weight	162.16 g/mol	LGC Standards[1]
Appearance	White to Off-White Solid	LGC Standards[2]
Purity	98%	LGC Standards[2]
Isotopic Purity	>95% (specifically 99.8% with $d_0 = 0.01\%$)	LGC Standards[2]
Solubility	Slightly soluble in Chloroform and Methanol.	LGC Standards[2]
Long-Term Storage	4°C	LGC Standards[2]

Note: Data for melting point and boiling point of the isotopically labeled compound are not readily available. The un-labeled compound, N-isovalerylglycine, has a reported melting point of 87-90 °C[3].

Experimental Protocols

While specific experimental protocols for the synthesis of **N-Valerylglycine-13C2,15N** are proprietary to commercial suppliers, a general understanding can be derived from established methods for the synthesis of isotopically labeled amino acids and N-acyl glycines.

General Synthesis of ^{15}N -labeled Glycine

A common method for the synthesis of ^{15}N -isotope-labeled glycine involves the amination of a haloacid, such as chloroacetic acid, with a labeled source of ammonia, like $^{15}NH_3$. [4] The reaction is carefully controlled to maximize the incorporation of the ^{15}N isotope and to allow for the recovery of any unreacted labeled ammonia, which is often costly. [4]

General Synthesis of N-Acyl Glycines

N-acyl glycines can be synthesized through the condensation of an acyl-CoA with glycine, a reaction catalyzed by the enzyme glycine N-acyltransferase. [5][6] This enzymatic approach can

be adapted for the synthesis of isotopically labeled N-acyl glycines by utilizing labeled glycine as a substrate.

Quantification of Acylglycines in Biological Samples

A sensitive method for the quantification of various acylglycines in human urine has been developed using ultra-high performance liquid chromatography-tandem mass spectrometry (UPLC-MS).[7] This method employs an isotope labeling reagent, p-dimethylaminophenacyl (DmPA) bromide, to derivatize the acylglycines, thereby enhancing their detection sensitivity.[7] Stable-isotope labeled internal standards are used for accurate quantification.[7]

Biological Significance and Signaling Pathways

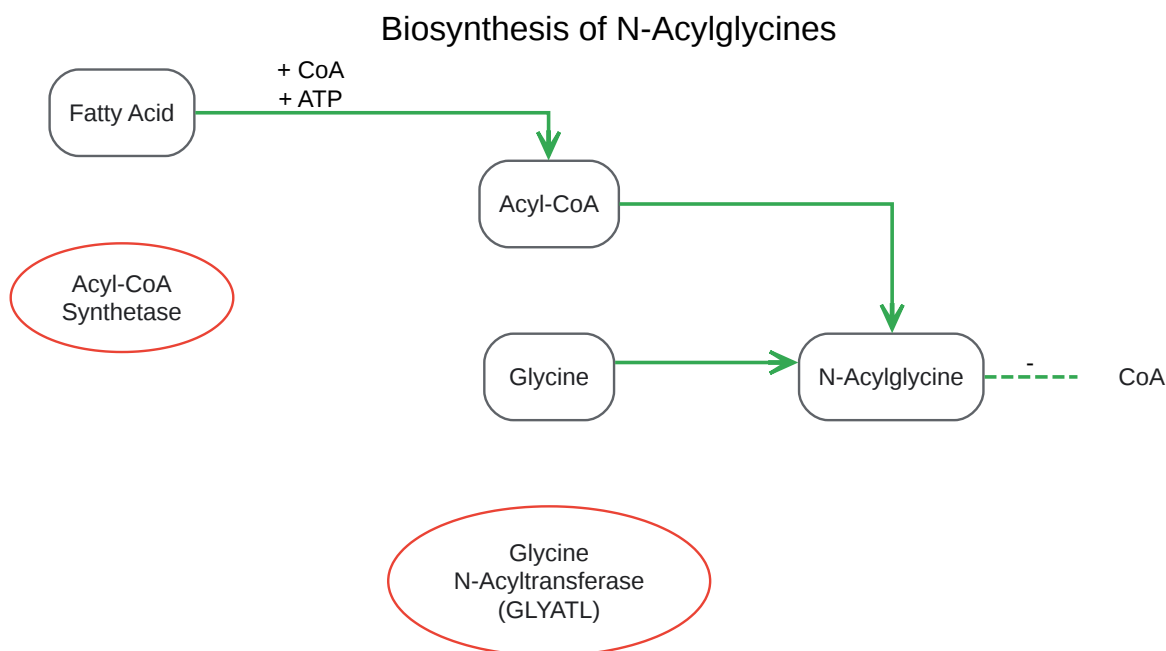
N-acyl amino acids, including N-valerylglycine, are a class of endogenous lipid signaling molecules.[8] They are involved in a variety of physiological processes and are structurally related to endocannabinoids.[6][8]

Biosynthesis of N-Acylglycines

There are two primary proposed pathways for the biosynthesis of N-acylglycines:

- **Direct Condensation:** This pathway involves the activation of a fatty acid to its acyl-CoA derivative, which is then conjugated with glycine. This reaction is catalyzed by glycine N-acyltransferase-like enzymes (GLYATL).[6][8][9]
- **Oxidation of N-Acylethanolamines:** This pathway involves the sequential oxidation of an N-acylethanolamine by alcohol dehydrogenase and aldehyde dehydrogenase.[9][10]

The following diagram illustrates the direct condensation pathway for the biosynthesis of N-acylglycines.



[Click to download full resolution via product page](#)

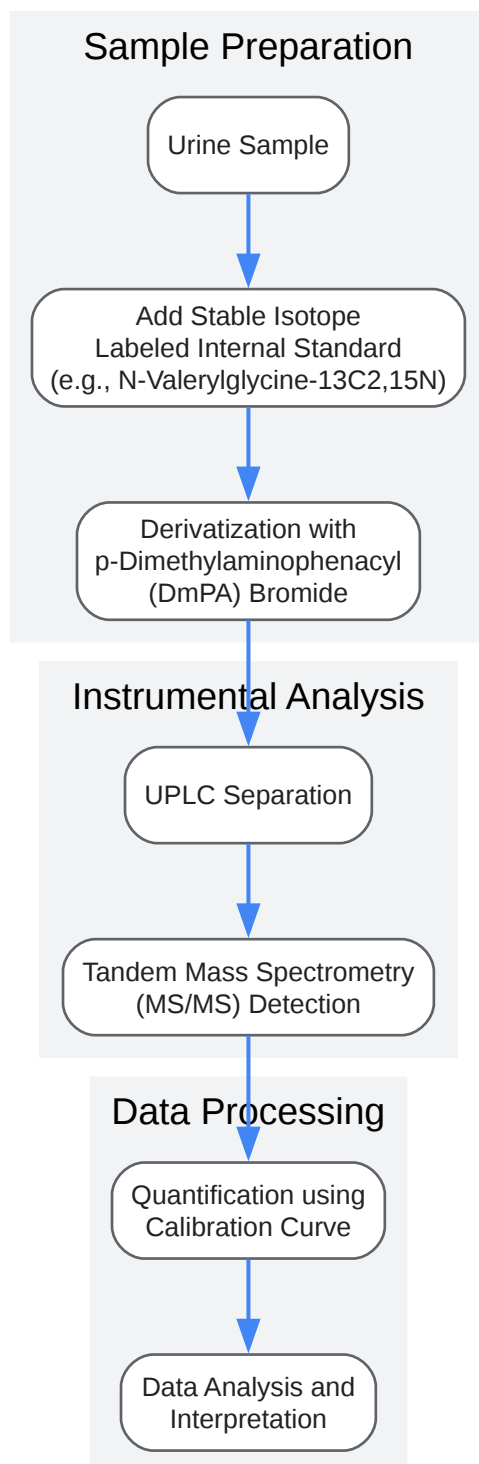
Direct Condensation Pathway of N-Acylglycine Biosynthesis.

Degradation of N-Acylglycines

The primary route of degradation for N-acylglycines is hydrolysis back to the constituent fatty acid and glycine. This reaction is catalyzed by fatty acid amide hydrolase (FAAH).[6]

The following diagram depicts the workflow for the analysis of N-acylglycines using UPLC-MS.

UPLC-MS Analysis Workflow for Acylglycines



[Click to download full resolution via product page](#)

Workflow for the Quantification of Acylglycines in Urine.

The involvement of N-acyl amino acids in various signaling pathways makes them attractive targets for the development of novel therapeutics for a range of conditions, including pain, inflammation, and metabolic disorders.[8] The use of stable isotope-labeled compounds like **N-Valerylglycine-13C2,15N** is crucial for advancing our understanding of the metabolism and function of this important class of signaling lipids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Valerylglycine-13C2,15N | LGC Standards [lgcstandards.com]
- 2. lgcstandards.com [lgcstandards.com]
- 3. N-Isovaleroylglycine | C7H13NO3 | CID 546304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 15N-labeled glycine synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Human Metabolome Database: Showing metabocard for Valerylglycine (HMDB0000927) [hmdb.ca]
- 6. N-FATTY ACYLGLYCINES: UNDERAPPRECIATED ENDOCANNABINOID-LIKE FATTY ACID AMIDES? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Development of an isotope labeling ultra-high performance liquid chromatography mass spectrometric method for quantification of acylglycines in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to N-Valerylglycine-13C2,15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608425#n-valerylglycine-13c2-15n-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com